

(S)-(+)-2-Hexanol molecular weight and formula

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Compound of Interest

Compound Name: (S)-(+)-2-Hexanol

Cat. No.: B3042163

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In-depth Technical Guide: (S)-(+)-2-Hexanol

This guide provides the fundamental molecular properties of **(S)-(+)-2-Hexanol**, a chiral alcohol with applications in chemical synthesis and as a flavoring agent. The following data has been compiled for researchers, scientists, and professionals in drug development.

Core Molecular Data

(S)-(+)-2-Hexanol is a secondary alcohol with the hydroxyl group located on the second carbon atom of a six-carbon chain. Its chemical and physical properties are well-documented.

Property	Value	Source
Chemical Formula	C6H14O	[1][2][3]
Molecular Weight	102.1748 g/mol	[1][2][4]
Synonyms	(S)-2-Hexanol	[1]
CAS Registry Number	52019-78-0	[1][2]

Detailed Formula and Structure:

The linear formula for 2-hexanol is $\text{CH}_3(\text{CH}_2)_3\text{CH}(\text{OH})\text{CH}_3$. As a chiral molecule, 2-hexanol exists as two distinct enantiomers, **(S)-(+)-2-Hexanol** and **(R)-(-)-2-Hexanol**. The molecular weight and chemical formula are identical for both enantiomers.[3]

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References

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